

Personal protective equipment for handling Galeterone

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Compound of Interest

Compound Name: Galeterone

Cat. No.: B1683757

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Essential Safety and Handling Guide for Galeterone

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Galeterone**. The following procedural guidance is designed to ensure the safe management of this compound within a laboratory setting.

Hazard Identification and Safety Precautions

Galeterone is a compound that requires careful handling due to its potential health risks. It is classified with the following hazards:

- Reproductive Toxicity: Suspected of damaging fertility or the unborn child (H361).[1][2]
- Acute Oral Toxicity: Harmful if swallowed (H302).[3]
- Aquatic Hazard: Very toxic to aquatic life with long-lasting effects (H410).[3]

Given these hazards, it is imperative to adhere to the following precautionary statements:

- Obtain special instructions before use.[1]
- Do not handle until all safety precautions have been read and understood.[1]
- Wash skin thoroughly after handling.[3]

- Do not eat, drink, or smoke when using this product.[3]
- Avoid release to the environment.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense to protect laboratory personnel from exposure. The use of appropriate PPE is mandatory when handling **Galeterone** in any form (solid or in solution).

Task	Required Personal Protective Equipment
Handling Solid Compound (Weighing, Aliquoting)	- Gloves: Two pairs of chemotherapy-rated gloves.[4] - Gown: A disposable gown resistant to hazardous drugs.[4] - Eye/Face Protection: Safety goggles and a face shield. - Respiratory Protection: An N95 respirator or higher, especially when handling powders outside of a containment system.[4]
Preparing Solutions	- Gloves: Two pairs of chemotherapy-rated gloves.[4] - Gown: A disposable gown resistant to hazardous drugs.[4] - Eye/Face Protection: Chemical splash goggles and a face shield.[5]
Administering to Animals	- Gloves: Two pairs of chemotherapy-rated gloves.[4] - Gown: A disposable gown resistant to hazardous drugs.[4] - Eye/Face Protection: Safety goggles and a face shield.
Cleaning & Decontamination	- Gloves: Two pairs of heavy-duty, chemotherapy-rated gloves. - Gown: A disposable, fluid-resistant gown. - Eye/Face Protection: Chemical splash goggles and a face shield.
Waste Disposal	- Gloves: Two pairs of chemotherapy-rated gloves. - Gown: A disposable gown. - Eye/Face Protection: Safety goggles.

Note: All disposable PPE should not be reused and must be disposed of as hazardous waste after handling the compound.^[4]

Operational and Disposal Plans

A clear, step-by-step workflow is essential for minimizing risk. The following protocols for handling, storage, and disposal must be strictly followed.

Experimental Protocol: Safe Handling Workflow

- Preparation and Planning:
 - Review the Safety Data Sheet (SDS) for **Galeterone** before beginning any work.^[6]
 - Ensure all necessary PPE is available and in good condition.
 - Prepare the designated work area, preferably a certified chemical fume hood or a Class II Biosafety Cabinet, by covering the surface with absorbent, plastic-backed pads.^[7]
- Handling the Solid Compound:
 - Perform all manipulations of **Galeterone** powder, such as weighing, within a containment device like a chemical fume hood or a ventilated balance enclosure to prevent aerosol formation.^[3]
 - Use dedicated spatulas and weighing boats.
 - Clean all equipment used with the solid compound immediately after use.
- Preparing Stock Solutions:
 - Prepare solutions in a chemical fume hood.
 - Add the solvent to the powdered **Galeterone** slowly to avoid splashing.
 - The container with the stock solution must be clearly labeled with the compound name, concentration, solvent, date, and appropriate hazard symbols.
- Storage:

- Store **Galeterone** in a locked, designated area.[\[1\]](#)
- Keep the container tightly sealed in a cool, well-ventilated space.[\[3\]](#)
- Recommended storage temperature for the powder is -20°C.[\[3\]](#) For solutions in solvent, storage at -80°C may be required.[\[3\]](#)

Spill Management

In case of a spill, evacuate the immediate area and alert others. Only personnel trained in hazardous spill cleanup should proceed.

- Don the appropriate PPE (two pairs of gloves, gown, eye protection, and a respirator).
- Cover the spill with absorbent material, working from the outside in.
- Clean the area with a suitable deactivating agent, followed by a detergent and water.
- Collect all cleanup materials in a sealed, labeled hazardous waste container.

Disposal Plan

All waste contaminated with **Galeterone** must be treated as hazardous chemical waste.

- Solid Waste: Used PPE, absorbent pads, and any other contaminated disposable items should be collected in a designated, sealed, and clearly labeled hazardous waste container.
[\[6\]](#)
- Liquid Waste: Unused solutions containing **Galeterone** must be collected in a separate, sealed, and labeled hazardous waste container. Do not pour **Galeterone** waste down the drain, as it is very toxic to aquatic life.[\[1\]](#)[\[3\]](#)
- Sharps: Syringes and needles must be disposed of in a designated sharps container for hazardous chemical waste.[\[6\]](#)
- Disposal: All waste must be disposed of through an approved waste disposal plant or a certified hazardous waste management service.[\[3\]](#)[\[6\]](#)

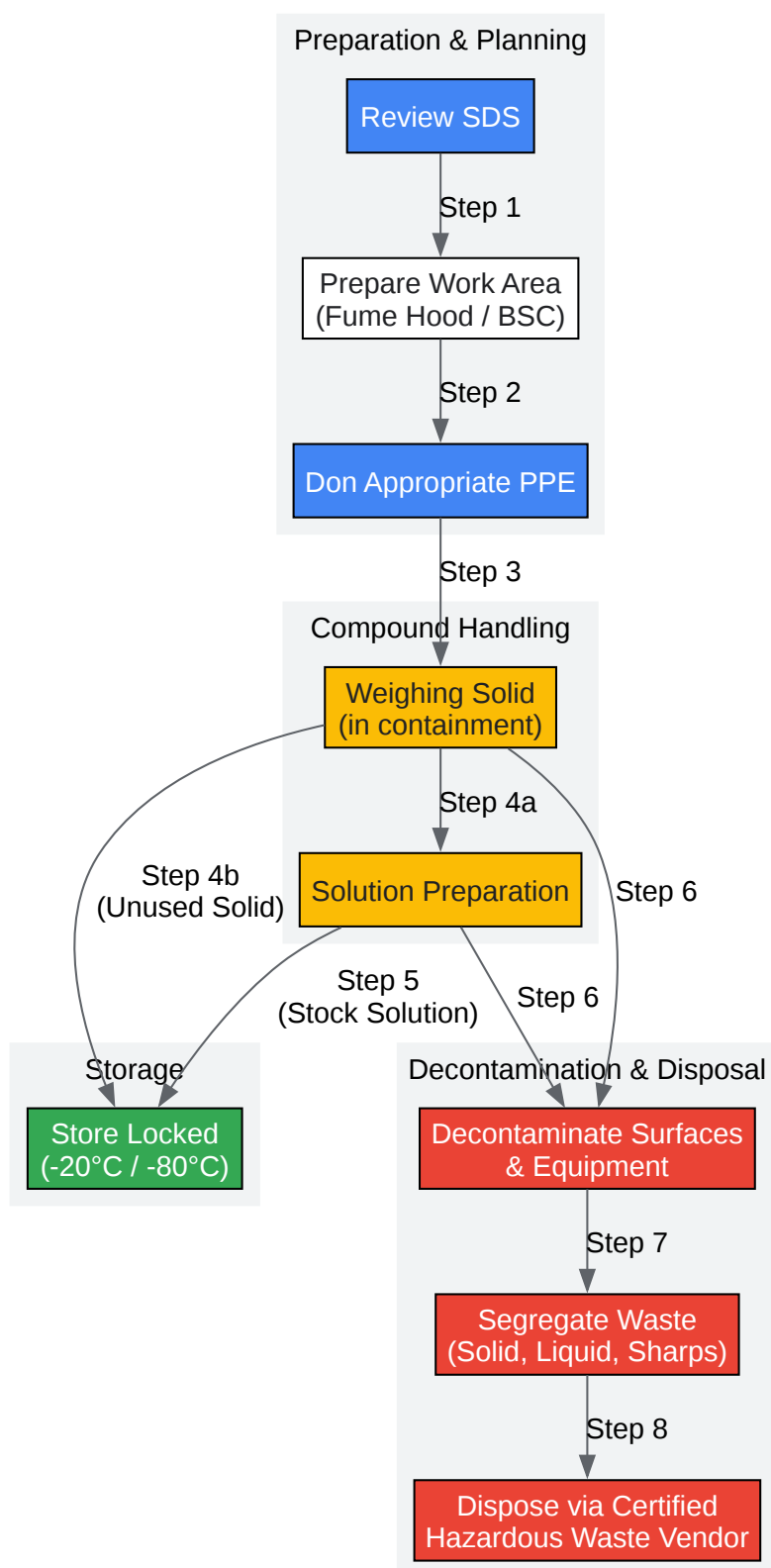
Quantitative Data

The following table summarizes key quantitative information for **Galeterone**.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₃₂ N ₂ O	[3] [8]
Molecular Weight	388.55 g/mol	[3]
CAS Number	851983-85-2	[1] [3]
Purity	≥98% (HPLC)	
Storage Temperature	-20°C (Powder)	[3]
Solubility (DMSO)	20 mg/mL	[8]
Solubility (Ethanol)	20 mg/mL	[8]
Solubility (DMF)	30 mg/mL	[8]

Workflow Visualization

The following diagram illustrates the required workflow for safely handling **Galeterone** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **Galeterone**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Galeterone | C₂₆H₃₂N₂O | CID 11188409 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. TOK-001(Galeterone)|851983-85-2|MSDS [dcchemicals.com]
- 4. pogo.ca [pogo.ca]
- 5. youtube.com [youtube.com]
- 6. web.uri.edu [web.uri.edu]
- 7. gerpac.eu [gerpac.eu]
- 8. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Galeterone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1683757#personal-protective-equipment-for-handling-galeterone>]

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